

Unraveling "**Phenoro**": A Note on Genetic Engineering Terminology

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Compound of Interest

Compound Name:	Phenoro
CAS No.:	54650-04-3
Cat. No.:	B1239817

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Our comprehensive search for "**Phenoro**" as a tool for genetic engineering did not yield any results for a technology or product under this name within the scientific literature or commercial biotechnology landscape. It is possible that "**Phenoro**" may be a novel, yet-to-be-published technology, a highly specialized in-house tool not widely reported, or potentially a misunderstanding of an existing term.

The field of genetic engineering is characterized by a rapidly evolving lexicon, with new techniques and brand names emerging frequently. Given the absence of information on "**Phenoro**," we are unable to provide specific application notes and protocols as requested.

However, to fulfill the core of your request for detailed, structured information on a powerful and widely used genetic engineering tool, we have compiled the following application notes and protocols for the CRISPR-Cas9 system. This technology has revolutionized the field with its precision, efficiency, and versatility, and it aligns with the depth of technical detail you sought.

CRISPR-Cas9 System: Application Notes and Protocols for Genetic Engineering

Introduction

The Clustered Regularly Interspaced Short Palindromic Repeats (CRISPR) and CRISPR-associated protein 9 (Cas9) system is a revolutionary gene-editing tool derived from a bacterial adaptive immune system.^{[1][2]} It enables precise, targeted modification of DNA sequences in a wide variety of organisms and cell types. The system's core components are the Cas9 nuclease, which acts as a pair of "molecular scissors" to cut DNA, and a guide RNA (gRNA) that directs the Cas9 to a specific genomic locus.^{[1][2]} This technology has broad applications in basic research, drug discovery, and the development of novel therapeutics.^{[2][3]}

Mechanism of Action

The CRISPR-Cas9 gene editing process involves two key molecules:

- **Cas9 Nuclease:** An enzyme that creates a double-strand break (DSB) in the DNA.
- **Single Guide RNA (sgRNA):** A short RNA molecule designed to be complementary to the target DNA sequence.

The sgRNA forms a complex with the Cas9 protein and guides it to the target DNA sequence. Upon binding, Cas9 induces a DSB. The cell's natural DNA repair mechanisms then mend this break, which can be harnessed to achieve the desired genetic modification.

There are two primary DNA repair pathways involved:

- **Non-Homologous End Joining (NHEJ):** This is the more common repair mechanism. It is an error-prone process that often results in small insertions or deletions (indels) at the cut site. These indels can disrupt the reading frame of a gene, leading to a functional gene knockout.
- **Homology-Directed Repair (HDR):** In the presence of a DNA template with sequences homologous to the regions flanking the DSB, the cell can use this template to precisely repair the break. This pathway can be exploited to introduce specific nucleotide changes or to insert new genetic material.

Applications in Research and Drug Development

The versatility of the CRISPR-Cas9 system has led to its widespread adoption in various research and development applications:

- **Gene Knockout:** Creating loss-of-function mutations to study gene function.
- **Gene Knock-in:** Inserting specific DNA sequences, such as reporter genes or therapeutic transgenes.
- **Transcriptional Regulation:** Using a catalytically inactive Cas9 (dCas9) fused to transcriptional activators or repressors to control gene expression without altering the DNA sequence.
- **Genome-wide Screening:** Utilizing libraries of sgRNAs to systematically knock out or activate genes to identify those involved in specific biological processes or disease pathways.
- **Disease Modeling:** Introducing disease-causing mutations in cell lines or animal models to study disease mechanisms and test potential therapies.
- **Therapeutic Development:** Developing gene therapies to correct genetic mutations responsible for inherited diseases.

Quantitative Data on CRISPR-Cas9 Performance

The efficiency and specificity of CRISPR-Cas9 editing can vary depending on the experimental setup, including the cell type, delivery method, and sgRNA design. The following table summarizes typical performance metrics.

Parameter	Typical Range	Factors Influencing Performance
On-Target Editing Efficiency (Indel Formation)	20% - 80%	sgRNA design, Cas9 variant, delivery method, cell type
Homology-Directed Repair (HDR) Efficiency	1% - 20%	Cell cycle stage, length of homology arms, presence of HDR-enhancing agents
Off-Target Mutations	Highly variable	sgRNA sequence, Cas9 concentration, duration of Cas9 expression
Specificity (On-target / Off-target Ratio)	>100	High-fidelity Cas9 variants, optimized sgRNA design

Experimental Protocols

Protocol 1: Gene Knockout in Mammalian Cells using CRISPR-Cas9

Objective: To generate a functional gene knockout of a target gene in a mammalian cell line.

Materials:

- Mammalian cell line of interest
- Culture medium and supplements
- Plasmid encoding SpCas9 and the sgRNA targeting the gene of interest
- Lipofection-based transfection reagent
- Phosphate-Buffered Saline (PBS)
- DNA extraction kit
- PCR primers flanking the target site

- Sanger sequencing reagents
- Mismatch cleavage detection assay kit (e.g., T7 Endonuclease I assay)

Procedure:

- sgRNA Design and Cloning:
 - Design two to three sgRNAs targeting an early exon of the gene of interest using a web-based design tool.
 - Synthesize and clone the sgRNA sequences into a vector co-expressing SpCas9.
 - Verify the plasmid sequence by Sanger sequencing.
- Transfection of Mammalian Cells:
 - Plate the cells in a 24-well plate to be 70-90% confluent on the day of transfection.
 - For each well, dilute the CRISPR-Cas9 plasmid and the transfection reagent in serum-free medium according to the manufacturer's instructions.
 - Incubate the mixture for 15-20 minutes at room temperature to allow for complex formation.
 - Add the transfection complex dropwise to the cells.
 - Incubate the cells for 48-72 hours.
- Genomic DNA Extraction and PCR:
 - Harvest the cells and extract genomic DNA using a commercial kit.
 - Amplify the target genomic region by PCR using primers flanking the sgRNA target site.
- Assessment of Editing Efficiency:
 - Perform a mismatch cleavage assay (e.g., T7E1 assay) on the PCR product to estimate the percentage of indel formation.

- Alternatively, perform Sanger sequencing of the PCR product and analyze the resulting chromatograms for evidence of mixed sequences, indicative of indels. For clonal populations, individual clones can be sequenced.
- Isolation of Knockout Clones (Optional):
 - Transfect cells and perform single-cell sorting into 96-well plates.
 - Expand the single-cell clones.
 - Screen individual clones for the desired knockout by PCR and Sanger sequencing.
 - Confirm the absence of the target protein by Western blot or other functional assays.

Protocol 2: Homology-Directed Repair (HDR) for Gene Tagging

Objective: To insert a fluorescent tag (e.g., GFP) at the C-terminus of a target protein.

Materials:

- Same as Protocol 1, with the addition of:
- A donor plasmid containing the GFP sequence flanked by homology arms (typically 500-800 bp) corresponding to the sequences upstream and downstream of the Cas9 cut site.

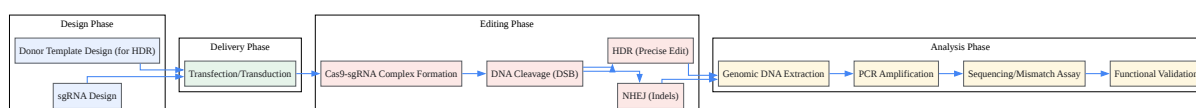
Procedure:

- sgRNA and Donor Plasmid Design:
 - Design an sgRNA that targets the 3' end of the coding sequence of the gene of interest, immediately before the stop codon.
 - Construct a donor plasmid containing the GFP coding sequence (without a stop codon) flanked by left and right homology arms. The homology arms should be identical to the genomic sequences flanking the intended insertion site.
- Co-transfection:

- Co-transfect the mammalian cells with the CRISPR-Cas9 plasmid and the donor plasmid using a lipofection-based reagent. The ratio of donor to CRISPR plasmid may need to be optimized (e.g., 3:1).
- Analysis of Integration:
 - After 48-72 hours, harvest a portion of the cells to assess integration efficiency by PCR using one primer specific to the inserted tag and another primer in the genomic region outside the homology arm.
 - The remaining cells can be analyzed for GFP expression by fluorescence microscopy or flow cytometry.
- Isolation of Tagged Clones:
 - Perform single-cell sorting of GFP-positive cells into 96-well plates.
 - Expand the clones and verify the correct integration of the tag by PCR and Sanger sequencing.
 - Confirm the expression of the fusion protein by Western blot using an antibody against the target protein or the tag.

Signaling Pathways and Workflows

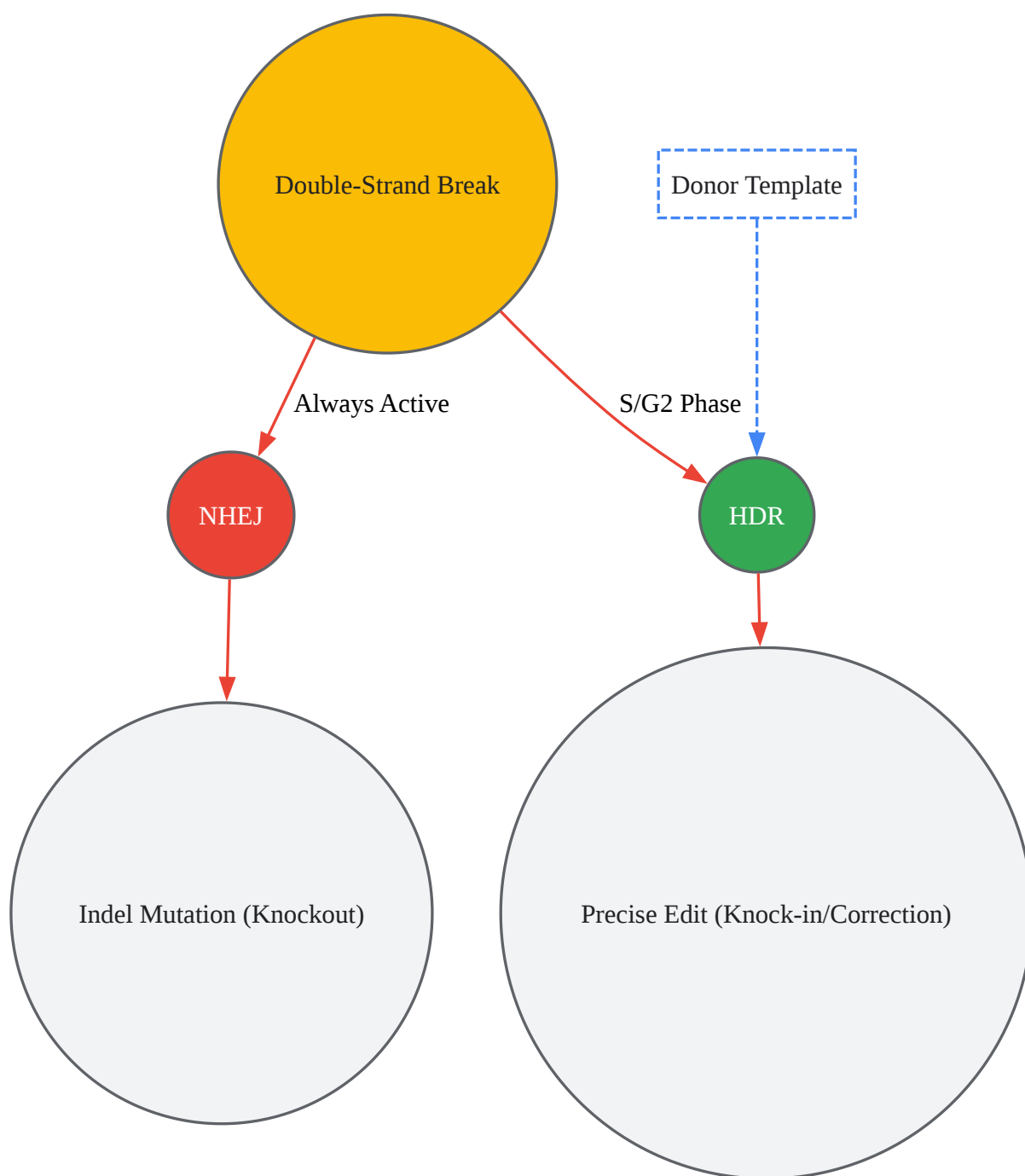
CRISPR-Cas9 Gene Editing Workflow



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Caption: A generalized workflow for CRISPR-Cas9 gene editing experiments.

Simplified DNA Repair Pathway Choice



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Caption: The choice between NHEJ and HDR repair pathways after a DSB.

References

- [1. Gene Editing | CRISPR Therapeutics \[crisprtx.com\]](#)
- [2. synthego.com \[synthego.com\]](#)
- [3. CRISPR gene editing - Wikipedia \[en.wikipedia.org\]](#)
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